

Application Notes and Protocols for Sgk1-IN-1 In Vitro Assays

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Compound of Interest

Compound Name: Sgk1-IN-1

Cat. No.: B2636489

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These application notes provide detailed protocols for the in vitro characterization of **Sgk1-IN-1**, a potent and selective inhibitor of Serum/Glucocorticoid-Regulated Kinase 1 (SGK1). The provided methodologies are intended for researchers, scientists, and drug development professionals.

Introduction

Serum/Glucocorticoid-Regulated Kinase 1 (SGK1) is a serine/threonine protein kinase belonging to the AGC family of kinases. It plays a crucial role in cellular processes such as ion transport, cell proliferation, and apoptosis. SGK1 is activated downstream of PI3K signaling and is implicated in the pathophysiology of various diseases, including hypertension, diabetic nephropathy, and cancer. **Sgk1-IN-1** is a small molecule inhibitor designed to target the kinase activity of SGK1, making it a valuable tool for studying SGK1 function and for potential therapeutic development.

Sgk1-IN-1 Inhibitor Profile

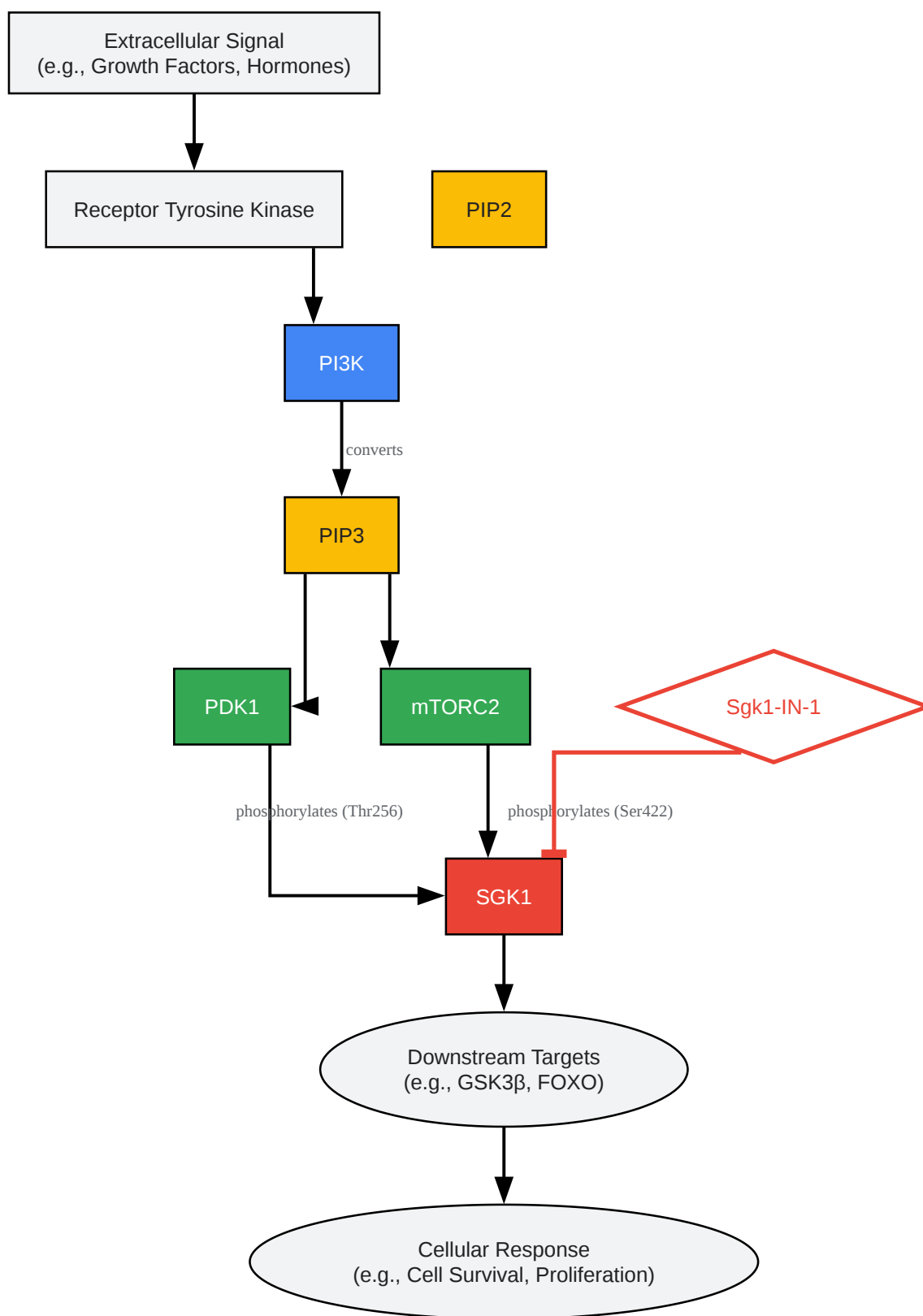
Sgk1-IN-1 demonstrates high potency and selectivity for SGK1. The following table summarizes its in vitro inhibitory activity against SGK isoforms.

Target Kinase	IC50 (nM)	ATP Concentration
hSGK1	1	10 μ M
hSGK1	41	50 μ M
hSGK2	128	Not Specified
hSGK3	3100	Not Specified

Data compiled from publicly available sources.[\[1\]](#)[\[2\]](#)

SGK1 Signaling Pathway

The following diagram illustrates a simplified SGK1 signaling pathway, highlighting its activation and downstream targets.



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Caption: Simplified SGK1 signaling pathway.

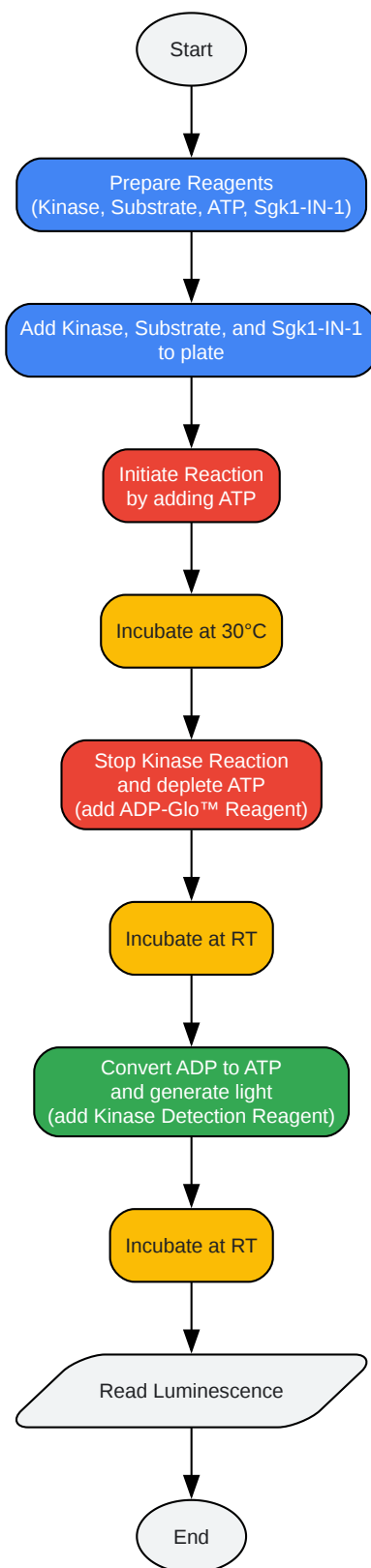
In Vitro Kinase Assay Protocol: ADP-Glo™ Kinase Assay

This protocol outlines the procedure for determining the potency of **Sgk1-IN-1** against SGK1 using the ADP-Glo™ Kinase Assay, which measures the amount of ADP produced in the kinase reaction.

Materials and Reagents

- Active SGK1 enzyme
- SGK1 substrate (e.g., Akt/SGK substrate peptide)
- **Sgk1-IN-1** (dissolved in DMSO)
- ADP-Glo™ Kinase Assay Kit (Promega), which includes:
 - ADP-Glo™ Reagent
 - Kinase Detection Reagent
 - ATP
- Kinase Reaction Buffer (e.g., 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- DTT
- Ultra-pure water
- White, opaque 96-well or 384-well plates
- Plate reader capable of measuring luminescence

Experimental Workflow



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Probe SGK1-IN-1 | Chemical Probes Portal [chemicalprobes.org]
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